

Essential Safety and Handling Guidance for 1,3-Bis(carboxyphenoxy)propane

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Compound of Interest

Compound Name: 1,3-Bis(carboxyphenoxy)propane

Cat. No.: B12392497

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This document provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **1,3-Bis(carboxyphenoxy)propane**. The following procedural guidance is designed to ensure safe laboratory practices and minimize exposure risks.

Chemical Identifier:

- Name: **1,3-Bis(carboxyphenoxy)propane**
- CAS Number: 3753-81-9
- Molecular Formula: $C_{17}H_{16}O_6$ [\[1\]](#)

Hazard Summary: **1,3-Bis(carboxyphenoxy)propane** is a solid substance that presents the following primary hazards:

- Skin Sensitization: May cause an allergic skin reaction (H317).[\[1\]](#)
- Aquatic Hazard: Very toxic to aquatic life (H400).[\[1\]](#)
- Signal Word: Warning.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical when handling **1,3-Bis(carboxyphenoxy)propane** to prevent skin contact and inhalation of dust particles. The following table summarizes the required PPE.

PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact and potential allergic reactions.
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from dust particles.
Face Protection	Face shield	Recommended when there is a risk of splashing or significant dust generation.
Respiratory Protection	NIOSH-approved N95 dust mask or higher	To prevent inhalation of fine particles, especially when handling powder.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring a safe laboratory environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize dust inhalation.
- Ensure that an eyewash station and safety shower are readily accessible.
- Before handling, inspect all PPE for integrity.

2. Handling the Compound:

- Don the appropriate PPE as outlined in the table above.
- When weighing or transferring the solid material, perform these actions over a contained surface to facilitate cleanup of any spills.
- Use spatulas and other tools to handle the solid, avoiding direct contact.
- Keep containers of **1,3-Bis(carboxyphenoxy)propane** tightly closed when not in use.

3. Post-Handling Procedures:

- After handling, remove gloves using the proper technique to avoid skin contamination and dispose of them in the designated waste container.
- Wash hands thoroughly with soap and water.
- Clean the work area and any equipment used with an appropriate solvent and decontaminate surfaces.

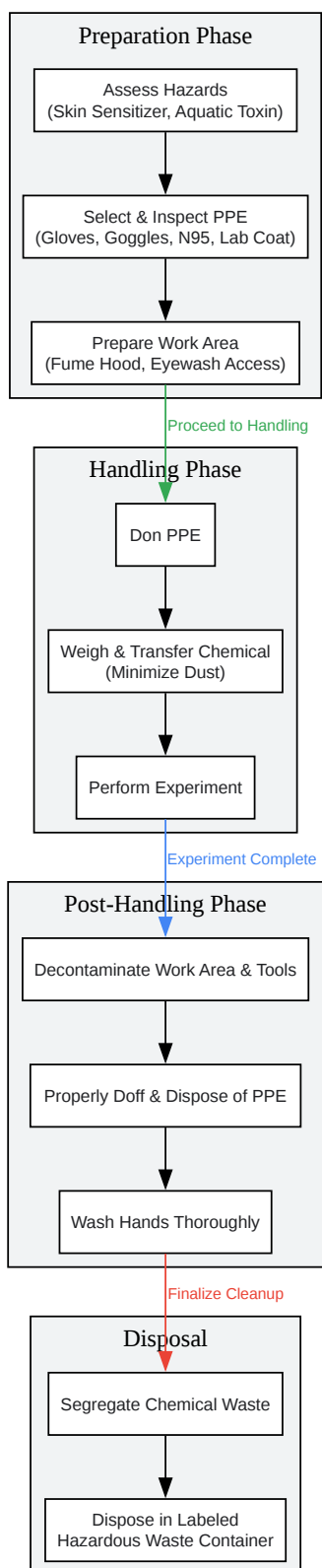
Disposal Plan

Proper disposal is crucial to prevent environmental contamination, given the high aquatic toxicity of this compound.

- Chemical Waste: Dispose of **1,3-Bis(carboxyphenoxy)propane** and any contaminated materials (e.g., gloves, weighing paper) in a clearly labeled hazardous waste container. Do not dispose of this chemical down the drain.
- Container Disposal: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and treated as hazardous waste. Puncture the container to prevent reuse before disposal.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow and Safety Checkpoints

The following diagram illustrates the logical workflow for safely handling **1,3-Bis(carboxyphenoxy)propane**, emphasizing critical safety checkpoints.



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References

- 1. 1,3-Bis(4-carboxyphenoxy)propane | C₁₇H₁₆O₆ | CID 68610 - PubChem [pubchem.ncbi.nlm.nih.gov]
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